

# common synonyms for 3-Methoxycyclohexene in chemical literature

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## Compound of Interest

Compound Name: 3-Methoxycyclohexene

Cat. No.: B1595103

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## An In-depth Technical Guide to 3-Methoxycyclohexene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methoxycyclohexene**, a valuable intermediate in organic synthesis. The document details its chemical identity, physicochemical properties, spectral data, and safety information. Furthermore, it outlines a representative synthetic protocol and visualizes the logical workflow for its preparation.

## Chemical Identity and Synonyms

**3-Methoxycyclohexene** is a cyclic ether with the chemical formula  $C_7H_{12}O$ .<sup>[1][2]</sup> For clarity and comprehensive literature searching, a compilation of its common synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Identifiers for **3-Methoxycyclohexene**

Identifier Type	Value
IUPAC Name	3-methoxycyclohexene[2]
CAS Number	2699-13-0[1][2]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O[1][2]
Molecular Weight	112.17 g/mol [2]
InChI	InChI=1S/C7H12O/c1-8-7-5-3-2-4-6-7/h3,5,7H,2,4,6H2,1H3[2]
SMILES	COC1CCCC=C1[2]
Synonyms	3-methoxycyclohex-1-ene, Cyclohexene, 3-methoxy-, 1-Cyclohexene, 3-methoxy-, 2-Cyclohexen-1-yl methyl ether, 3-Methoxy-1-cyclohexene, NSC 155565[1][2][3]

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Methoxycyclohexene** is presented in Table 2, providing essential data for experimental design and execution.

Table 2: Physicochemical Properties of **3-Methoxycyclohexene**

Property	Value
Appearance	Colorless to Almost colorless clear liquid[4]
Boiling Point	137.3 °C at 760 mmHg[1]
Density	0.89 g/cm <sup>3</sup> [1]
Flash Point	26.9 °C[1]
Refractive Index	1.4530-1.4570[1]
Vapor Pressure	8.78 mmHg at 25 °C[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Methoxycyclohexene**. A summary of available spectral information is provided below.

- <sup>13</sup>C NMR Spectroscopy: Data available in spectral databases.[3]
- Mass Spectrometry (GC-MS): Spectra are available for this compound.[3]
- Infrared (IR) Spectroscopy: FTIR spectra have been recorded, typically as a neat liquid on a capillary cell.[2][5]

## Synthesis of 3-Methoxycyclohexene: A Representative Protocol

While multiple synthetic routes to **3-Methoxycyclohexene** exist, a common and illustrative method is the Williamson ether synthesis, starting from 3-bromocyclohexene and sodium methoxide. This reaction is a nucleophilic substitution where the methoxide ion displaces the bromide ion.

### Experimental Protocol: Synthesis of 3-Methoxycyclohexene

Materials:

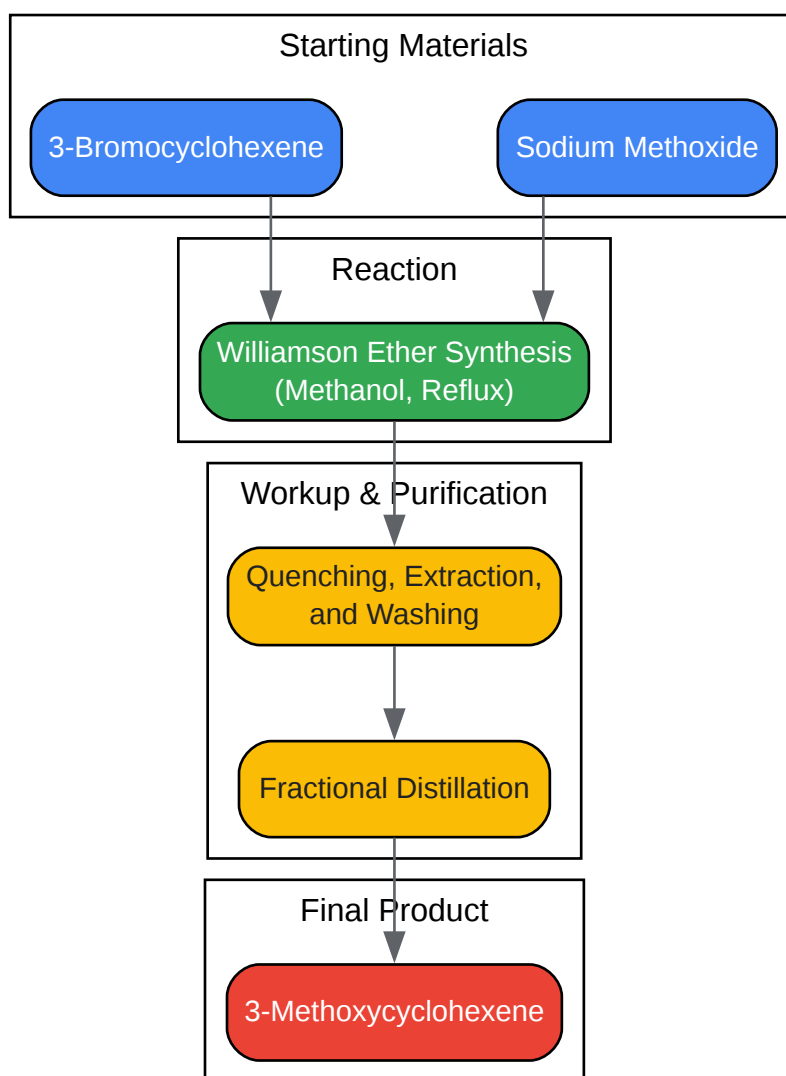
- 3-bromocyclohexene
- Sodium methoxide (solid or as a solution in methanol)
- Anhydrous methanol
- Diethyl ether
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer
- Separatory funnel

Procedure:

- To a solution of sodium methoxide (1.2 equivalents) in anhydrous methanol in a round-bottom flask, add 3-bromocyclohexene (1.0 equivalent) dropwise at room temperature with stirring.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the methanol under reduced pressure.
- Partition the residue between diethyl ether and water.
- Separate the organic layer, and wash it sequentially with water and saturated aqueous  $\text{NH}_4\text{Cl}$  solution.
- Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **3-Methoxycyclohexene** by fractional distillation under reduced pressure.

Logical Workflow for the Synthesis of **3-Methoxycyclohexene**



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Caption: Synthetic workflow for **3-Methoxycyclohexene**.

## Safety and Handling

**3-Methoxycyclohexene** is a flammable liquid and vapor.[2] It may cause skin and serious eye irritation, as well as respiratory irritation.[2]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[4]

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.[4]
- P240: Ground/bond container and receiving equipment.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403+P235: Store in a well-ventilated place. Keep cool.[4]

It is imperative to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Standard procedures for handling flammable organic liquids should be strictly followed.

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